

# Essential Safety and Logistical Information for Handling Aurum Muriaticum Natronatum

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## Compound of Interest

Compound Name: *Aurum muriaticum natronatum*

Cat. No.: B8398533

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For researchers, scientists, and drug development professionals, it is imperative to recognize that "**Aurum muriaticum natronatum**" is a term that can refer to two distinct products: a homeopathic remedy and the chemical compound Sodium tetrachloroaurate(III) dihydrate ( $\text{NaAuCl}_4 \cdot 2\text{H}_2\text{O}$ ). The safety and handling protocols for these two substances are vastly different. This guide focuses on the chemical compound, which is corrosive and requires stringent safety measures in a laboratory setting.[\[1\]](#)[\[2\]](#) The homeopathic preparation, a highly diluted substance, does not necessitate the same level of personal protective equipment.[\[3\]](#)[\[4\]](#) [\[5\]](#)

## Chemical Identity:

- Chemical Name: Sodium tetrachloroaurate(III) dihydrate[\[1\]](#)
- Synonyms: Sodium chloroaurate, sodium gold chloride, gold sodium chloride[\[1\]](#)
- CAS Number: 13874-02-7[\[1\]](#)[\[6\]](#)

## Hazards Overview:

Sodium tetrachloroaurate(III) dihydrate is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[7\]](#) The substance is corrosive to the eyes, skin, and mucous membranes.[\[2\]](#) In case of fire, it may emit toxic fumes.[\[8\]](#)

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure safety when handling **Aurum muriaticum natronatum** (Sodium tetrachloroaurate(III) dihydrate). The following table summarizes the required PPE based on safety data sheets.

Protection Type	Required Equipment	Specifications and Remarks
Eye and Face Protection	Safety goggles or a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[6]</a>
Skin Protection	Impermeable gloves and protective work clothing	Wear chemical-resistant gloves for all contact. A lab coat or apron that is flame and chemical resistant is necessary. <a href="#">[1]</a> <a href="#">[8]</a>
Respiratory Protection	NIOSH/MSHA approved respirator	Required when dusts or fumes are present. A suitable respirator for acid gas/chlorine is recommended. <a href="#">[1]</a> <a href="#">[8]</a> For higher concentrations, a self-contained breathing apparatus (SCBA) with a full face shield may be necessary. <a href="#">[8]</a>
General Hygiene	Eyewash stations and safety showers	Must be in close proximity to the workstation. <a href="#">[2]</a> Always wash hands thoroughly after handling. <a href="#">[8]</a>

## Experimental Protocols and Handling Procedures

### Safe Handling:

- Ventilation: Always handle Sodium tetrachloroaurate(III) dihydrate in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[6\]](#)

- **Avoiding Dust:** Take measures to avoid the formation of dust during handling.[2][6]
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.[1] Wash hands and any exposed skin thoroughly after handling.[6][7]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed, properly labeled container.[1][8] Keep away from incompatible materials such as organic solvents, acids, bases, ammonia, and zinc.[1]

#### Spill Management:

In the event of a spill, it is crucial to act swiftly and safely.

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the area and ensure adequate ventilation.[1]
- **Personal Protection:** Wear the appropriate PPE, including respiratory protection, before attempting to clean up the spill.[1]
- **Containment:** For large spills, dike the area to prevent further spread.[8]
- **Cleanup:** Carefully sweep or scoop up the spilled material, avoiding the generation of dust, and place it into a suitable, labeled container for disposal.[1][2] The use of a vacuum cleaner with a high-efficiency particulate filter is also an option if adequate ventilation is available.[8]
- **Decontamination:** After the material has been collected, clean the spill site.[8]

#### Disposal Plan:

Dispose of waste material in accordance with local, state, and federal regulations.[1] Do not allow the chemical to enter drains or be released into the environment.[1][2] Scrap material can often be collected for recycling.[1]

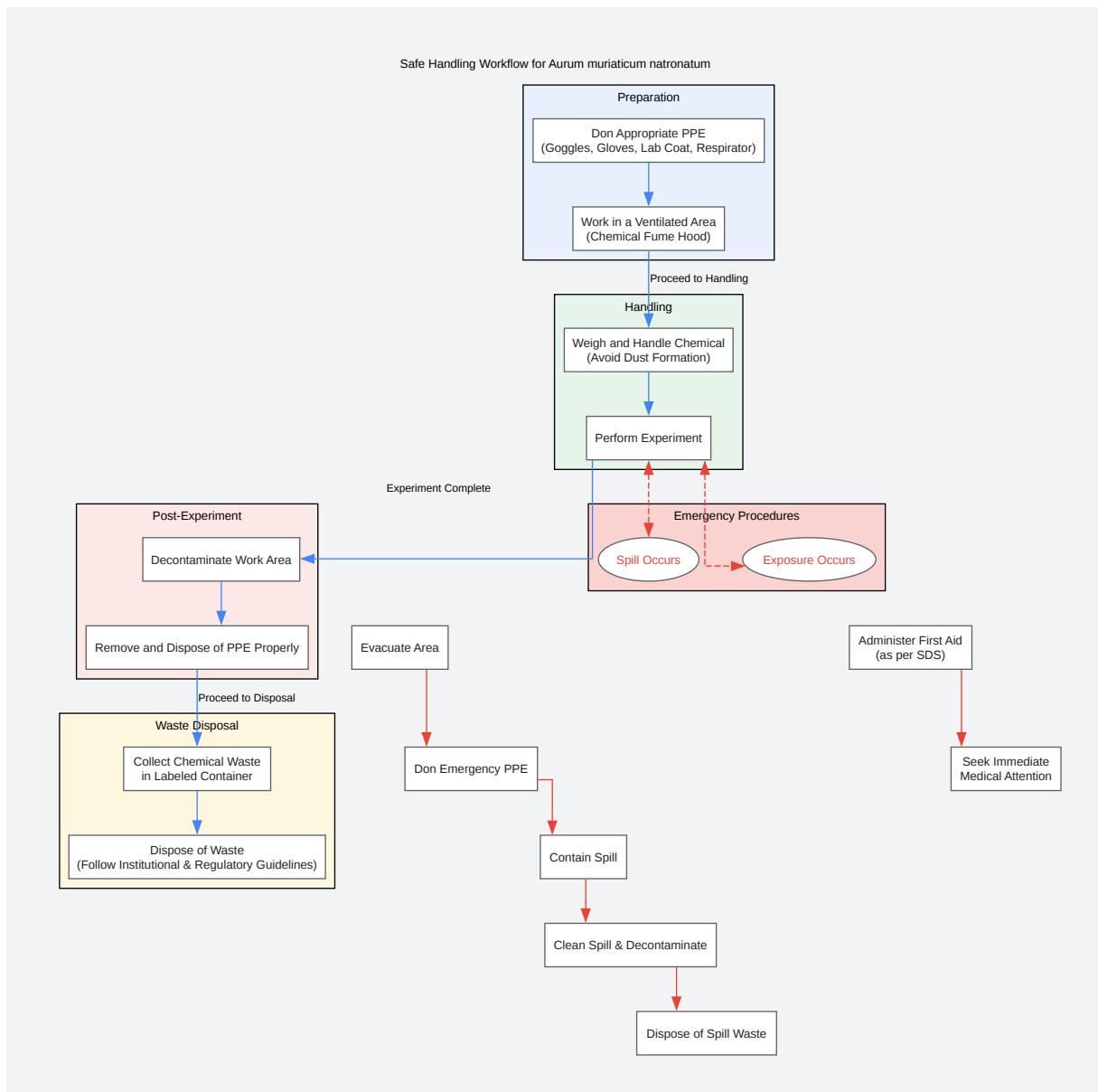
## Emergency Procedures

#### First Aid Measures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[1][9]
- Skin Contact: Remove all contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1][8]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][8]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][2]

## Visualization of Safe Handling Workflow

The following diagram illustrates the standard operating procedure for handling **Aurum muriaticum natronatum** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for handling **Aurum muriaticum natronatum**.

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## References

- 1. Sodium Tetrachloroaurate - ESPI Metals [espimetals.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. castleremedies.com [castleremedies.com]
- 4. boiron.ca [boiron.ca]
- 5. DailyMed - AURUM MURIATICUM NATRONATUM- sodium tetrachloroaurate pellet [dailymed.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. colonialmetals.com [colonialmetals.com]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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